

Application Notes and Protocols: Synthesis of N-(2,6-Dimethyl-phenyl)-succinamic acid

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Compound of Interest

Compound Name: *N*-(2,6-Dimethyl-phenyl)-succinamic acid

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Abstract

This document provides a detailed protocol for the synthesis of **N-(2,6-Dimethyl-phenyl)-succinamic acid**. The synthesis involves the reaction of succinic anhydride with 2,6-dimethylaniline. This protocol is intended for use by researchers in organic chemistry and drug development. The information includes a summary of key quantitative data, a detailed experimental procedure, and a workflow diagram of the synthesis process. While this compound belongs to the succinamic acid class, which has been investigated for various biological activities, specific signaling pathway information for this particular molecule is not yet well-established.

Data Presentation

A summary of the available quantitative data for **N-(2,6-Dimethyl-phenyl)-succinamic acid** is presented in the table below. This data is compiled from various analytical techniques used to characterize the compound.

Parameter	Value	Reference
Molecular Formula	C ₁₂ H ₁₅ NO ₃	[1]
Molecular Weight	221.25 g/mol	[1]
Physical Appearance	White solid	Inferred from synthesis descriptions
Crystal System	Monoclinic	[1]
Space Group	P2 ₁ /c	[1]
Unit Cell Dimensions	a = 7.9633(8) Å, b = 19.889(2) Å, c = 7.9822(8) Å, β = 111.16(1)°	[1]
Melting Point	Not explicitly reported, product recrystallized to a constant melting point.	[1][2]
Yield	Not explicitly reported.	
Solubility	Soluble in ethanol for recrystallization.	[1][2]

Experimental Protocol

The synthesis of **N-(2,6-Dimethyl-phenyl)-succinamic acid** is achieved through the acylation of 2,6-dimethylaniline with succinic anhydride.[1][2]

Materials:

- Succinic anhydride (0.025 mole)
- 2,6-dimethylaniline (0.025 mole)
- Toluene (45 ml total)
- Dilute Hydrochloric Acid

- Ethanol
- Distilled water

Equipment:

- Round bottom flask
- Stirring apparatus (magnetic stirrer)
- Dropping funnel
- Filtration apparatus (Buchner funnel, filter paper)
- Beakers and other standard laboratory glassware
- Heating mantle (optional, for dissolving reagents)
- Rotary evaporator (optional, for solvent removal)

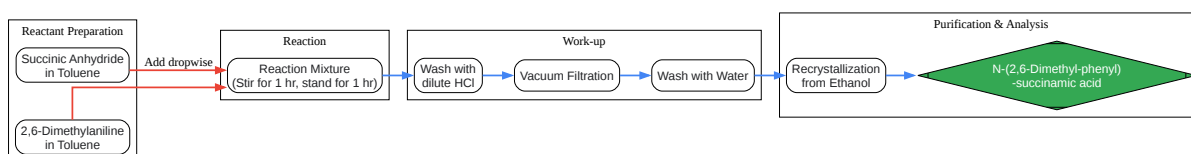
Procedure:

- **Reaction Setup:** In a round bottom flask, dissolve 0.025 moles of succinic anhydride in 25 ml of toluene. In a separate beaker, prepare a solution of 0.025 moles of 2,6-dimethylaniline in 20 ml of toluene.^[1]
- **Addition of Amine:** While stirring the succinic anhydride solution at room temperature, add the 2,6-dimethylaniline solution dropwise using a dropping funnel.^[1]
- **Reaction:** Continue to stir the resulting mixture for approximately one hour at room temperature. After stirring, allow the mixture to stand for an additional hour to ensure the completion of the reaction.^[1]
- **Work-up:**
 - To quench the reaction and remove any unreacted 2,6-dimethylaniline, add dilute hydrochloric acid to the reaction mixture.

- The resulting solid product is then collected by vacuum filtration.
- Wash the solid thoroughly with water to remove any unreacted succinic anhydride and succinic acid that may have formed.[1]
- Purification: The crude product is purified by recrystallization from ethanol to a constant melting point.[1]
- Characterization: The purity and identity of the final product can be confirmed by elemental analysis, infrared (IR) spectroscopy, and nuclear magnetic resonance (NMR) spectroscopy. [1] For single crystal growth for X-ray diffraction studies, the purified compound can be dissolved in ethanol and allowed to evaporate slowly at room temperature.[1]

Visualizations

The following diagram illustrates the experimental workflow for the synthesis of **N-(2,6-Dimethyl-phenyl)-succinamic acid**.



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Caption: Experimental workflow for the synthesis of **N-(2,6-Dimethyl-phenyl)-succinamic acid**.

Biological Context and Potential Applications

Succinamic acid and succinimide derivatives have garnered attention in medicinal chemistry due to their diverse biological activities. These activities include anticonvulsant, anti-inflammatory, and antitumor properties. The amide moiety present in these compounds is a key feature in many biologically significant molecules. While the specific biological activity and potential signaling pathway interactions of **N-(2,6-Dimethyl-phenyl)-succinamic acid** have not been extensively characterized in the reviewed literature, its structural class suggests potential for further investigation in drug discovery programs. The protocol provided herein offers a reliable method for synthesizing this compound for such future studies.

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References

- 1. N-(2,6-Dimethylphenyl)succinamic acid - PMC [pmc.ncbi.nlm.nih.gov]
- 2. N-(2,6-Dimethylphenyl)succinimide - PMC [pmc.ncbi.nlm.nih.gov]
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